

# An In-depth Technical Guide to 4-Pyridylalanine (4-Pya)

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## Compound of Interest

Compound Name: 3-(4-Pyridyl)-L-alanine

Cat. No.: B555428

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This guide provides a comprehensive overview of the non-natural amino acid 4-pyridylalanine (4-Pya), intended for researchers, scientists, and professionals in drug development. It covers the fundamental aspects of its structure, nomenclature, and key physicochemical properties, and serves as a resource for its application in scientific research.

## Nomenclature and Identification

4-Pyridylalanine, a derivative of the essential amino acid L-alanine, is recognized by several names and identifiers crucial for its unambiguous identification in literature and chemical databases.<sup>[1]</sup>

Systematic and Common Names:

The International Union of Pure and Applied Chemistry (IUPAC) name for the L-enantiomer of 4-Pya is (2S)-2-amino-3-(pyridin-4-yl)propanoic acid.<sup>[2]</sup> It is also commonly referred to as **3-(4-Pyridyl)-L-alanine**.<sup>[2][3]</sup>

Abbreviations and Synonyms:

In scientific literature and commercial listings, 4-Pya is often denoted by various abbreviations and synonyms. These include:

- H-4-Pal-OH<sup>[2]</sup>
- 4-Pya

- L-4-Pyridylalanine[2]
- (S)-2-Amino-3-(pyridin-4-yl)propanoic acid[2]
- 4'-Aza-L-phenylalanine[4]
- $\beta$ -(4-pyridyl)-alanine[2]

A comprehensive list of identifiers is provided in the table below.

Identifier Type	Identifier
IUPAC Name	(2S)-2-amino-3-pyridin-4-ylpropanoic acid[2]
CAS Number	37535-49-2[2]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> [2][5]
Molecular Weight	166.18 g/mol [5][6]
SMILES	N--INVALID-LINK--C(O)=O[4]
InChI Key	FQFVANSXYKWQOT-ZETCQYMHSA-N[2][5]

## Chemical Structure and Properties

The structure of 4-Pya is characterized by a central alpha-carbon atom bonded to an amino group, a carboxyl group, a hydrogen atom, and a side chain containing a pyridyl ring. This unique structure imparts specific chemical and physical properties to the molecule.

The molecular structure of L-4-Pyridylalanine is depicted in the diagram below.

Caption: Chemical structure of L-4-Pyridylalanine.

Physicochemical Properties:

Property	Value
Appearance	White solid[3]
Optical Rotation	$[\alpha]_D^{25} = -9.2 \pm 2^\circ$ (c=1 in water)[3]
Storage Temperature	0 - 8 °C[3]

## Synthesis and Characterization

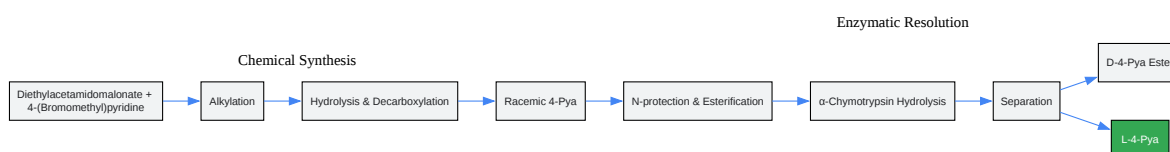
The synthesis of 4-Pya can be achieved through various chemical and chemoenzymatic methods. One common approach involves the alkylation of diethylacetamidomalonate with 4-(bromomethyl)pyridine hydrobromide.

A study by Moussa et al. (2005) describes chemoenzymatic strategies for producing enantiomerically pure pyridylalanine derivatives. One method involves the use of  $\alpha$ -chymotrypsin for the enzymatic resolution of N-protected pyridylalanine methyl esters.[7] Another strategy is the alkylation of diethylacetamidomalonate, which can be applied to synthesize 2-, 3-, and 4-pyridylalanine isomers.[7]

Experimental Protocol: Synthesis via Diethylacetamidomalonate Alkylation (Adapted from Moussa et al., 2005)

- **Alkylation:** Diethylacetamidomalonate is reacted with 4-(bromomethyl)pyridine hydrobromide in the presence of a base (e.g., sodium ethanolate or potassium hexamethyldisilazide) in a suitable solvent like acetonitrile or ethanol.[7] The reaction conditions (temperature and base equivalents) are optimized to maximize the yield.[7]
- **Hydrolysis and Decarboxylation:** The resulting intermediate is then subjected to acidic or basic hydrolysis to remove the acetyl and ester protecting groups, followed by decarboxylation to yield the racemic pyridylalanine.
- **Enzymatic Resolution:** The racemic mixture is N-protected (e.g., with Fmoc) and converted to its methyl ester. Subsequent enzymatic hydrolysis using  $\alpha$ -chymotrypsin selectively hydrolyzes the L-enantiomer, allowing for the separation of the enantiomerically pure L- and D-forms.[7]

The following diagram illustrates a generalized workflow for the chemoenzymatic synthesis of 4-Pya.



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Caption: Chemoenzymatic synthesis workflow for 4-Pya.

Characterization of 4-Pya is typically performed using standard analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry, to confirm its structure and purity.[3][8]

## Applications in Research and Development

4-Pyridylalanine is a valuable building block in various fields of scientific research, particularly in pharmaceutical development and peptide chemistry.[3][9]

- **Peptide Synthesis:** As a non-natural amino acid, 4-Pya can be incorporated into peptide sequences to introduce novel structural and functional properties.[4][9] The pyridyl side chain can influence the peptide's conformation, stability, and biological activity.[9]
- **Drug Discovery:** It serves as a crucial intermediate in the synthesis of pharmaceuticals, especially for developing drugs targeting neurological disorders.[3][9] Its unique structure allows for specific interactions with biological targets.[3]
- **Biochemical and Neuroscience Research:** 4-Pya is utilized in studies of amino acid metabolism and its effects on cellular processes.[3] It is also explored for its potential neuroprotective properties in research related to neurodegenerative diseases.[3]

- Coordination Chemistry: The pyridine ring in 4-Pya can act as a ligand, facilitating the design of metal complexes with specific catalytic or material science applications.[3]

## Signaling Pathways

Currently, there is limited information available in the public domain regarding the direct involvement of 4-pyridylalanine in specific endogenous signaling pathways. As a non-natural amino acid, its primary role is as a synthetic building block rather than a direct participant in natural biological processes. However, peptides and molecules synthesized using 4-Pya may be designed to interact with and modulate various signaling pathways as part of their therapeutic mechanism of action.

This technical guide provides a foundational understanding of 4-pyridylalanine. For more specific applications and in-depth experimental details, consulting the primary research literature is recommended.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Pyridylalanine (4-Pya)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555428#4-pya-amino-acid-structure-and-nomenclature]

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